

Application Notes and Protocols for Western Blot Membrane Stripping and Reprobing

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Swipe*
CAS No.: *61971-51-5*
Cat. No.: *B14563411*

[Get Quote](#)

Introduction

In the field of protein analysis, Western blotting is a cornerstone technique for the detection and quantification of specific proteins within a complex mixture. A common challenge researchers face is the need to analyze multiple proteins on a single blot, especially when sample material is limited. While the term "**SWIPE**" is not a standardized term in Western blot analysis protocols, the underlying concept of reusing a membrane by removing bound antibodies to probe for a different target is a widely practiced technique known as stripping and reprobing.

This document provides detailed application notes and protocols for the effective stripping and reprobing of Western blot membranes. By removing primary and secondary antibodies from a developed blot, researchers can subsequently re-probe the same membrane with a different set of antibodies, conserving precious samples and reducing experimental variability.^[1] The success of this technique hinges on the careful selection of a stripping buffer and optimization of the protocol to ensure complete antibody removal without significant loss of the transferred proteins.^[2]

Principles of Membrane Stripping

The goal of stripping is to break the bonds between the antibodies and their target antigens on the membrane, allowing for their removal. This is typically achieved through the use of stripping buffers that contain detergents, reducing agents, and acids or bases to disrupt these interactions. Stripping methods can be broadly categorized into two types: mild and harsh (or stringent).

- **Mild Stripping:** These methods utilize gentle conditions, such as low pH buffers (e.g., glycine-HCl), to dissociate antibodies.[1][3] They are generally preferred for preserving the integrity of the transferred proteins, especially those that are sensitive or of high molecular weight.[2]
- **Harsh/Stringent Stripping:** These methods employ more aggressive conditions, often involving heat and reducing agents like β -mercaptoethanol in the presence of SDS, to break the disulfide bonds of the antibodies.[1][3] This approach is more effective at removing high-affinity antibodies but carries a greater risk of eluting the target protein from the membrane.[2]

The choice between mild and harsh stripping depends on the affinity of the primary antibody being removed and the nature of the target protein. It is often recommended to first attempt a mild stripping protocol and proceed to a harsher method only if necessary.[1]

Data Presentation: Stripping Buffer Compositions and Protocols

The following tables summarize the compositions of commonly used mild and stringent stripping buffers, along with their recommended incubation conditions.

Table 1: Composition of Western Blot Stripping Buffers

Stripping Buffer Type	Component	Concentration	Source
Mild Stripping Buffer	Glycine	15 g/L (0.2 M)	[3]
SDS	1 g/L (0.1%)	[3]	
Tween 20	10 mL/L (1%)	[3]	
pH	2.2 (adjusted with HCl)	[3]	
Stringent Stripping Buffer	Tris-HCl, pH 6.8	62.5 mM	[1]
SDS	2%	[1]	
β-mercaptoethanol	100 mM (0.8 mL/100mL)	[1]	

Table 2: Recommended Protocols for Western Blot Stripping

Protocol Parameter	Mild Stripping	Stringent Stripping	Source
Incubation Temperature	Room Temperature to 37°C	50°C to 70°C	[1] [2] [3]
Incubation Time	10 - 30 minutes	30 - 45 minutes	[1] [2] [3]
Agitation	Gentle agitation	Gentle agitation	[1] [3]
Post-Stripping Washes	3 x 5 minutes in wash buffer (TBST or PBST)	6 x 5 minutes in wash buffer (TBST)	[3]

Experimental Protocols

Protocol 1: Standard Western Blot Analysis

This protocol outlines the key steps for performing a standard Western blot, from sample preparation to detection.

- Sample Preparation:
 - Lyse cells or tissues in an appropriate lysis buffer (e.g., RIPA buffer) containing protease and phosphatase inhibitors.[4]
 - Determine the protein concentration of the lysates using a standard protein assay (e.g., BCA or Bradford assay).[4]
 - Mix 20-30 µg of protein lysate with an equal volume of 2X Laemmli sample buffer.[4][5]
 - Heat the samples at 95-100°C for 5 minutes to denature the proteins.
- SDS-PAGE:
 - Load the denatured protein samples into the wells of an SDS-polyacrylamide gel.
 - Run the gel at a constant voltage until the dye front reaches the bottom of the gel.[6]
- Protein Transfer:
 - Equilibrate the gel, membrane (PVDF or nitrocellulose), and filter papers in transfer buffer.
 - Assemble the transfer stack and perform the transfer using a wet or semi-dry transfer system.[7]
- Blocking:
 - Incubate the membrane in a blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST) for 1 hour at room temperature to prevent non-specific antibody binding.[8]
- Antibody Incubation:
 - Incubate the membrane with the primary antibody diluted in blocking buffer, typically overnight at 4°C with gentle agitation.[8]
 - Wash the membrane three times for 5-10 minutes each with wash buffer (e.g., TBST).[9]

- Incubate the membrane with the appropriate HRP-conjugated secondary antibody diluted in blocking buffer for 1 hour at room temperature.[9]
- Wash the membrane again as described above.
- Detection:
 - Incubate the membrane with a chemiluminescent substrate.[8]
 - Detect the signal using an imaging system or X-ray film.

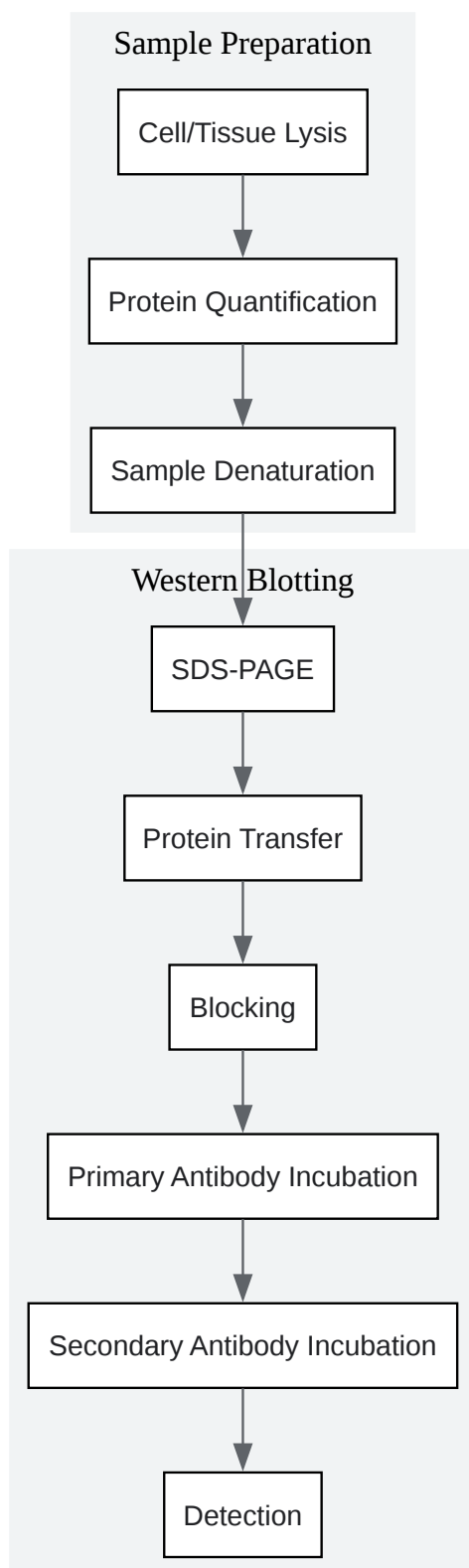
Protocol 2: Stripping and Reprobing the Western Blot Membrane

This protocol provides a step-by-step guide for stripping and reprobing a previously developed Western blot.

- Washing:
 - After initial detection, thoroughly wash the membrane with wash buffer (TBST or PBST) to remove any residual chemiluminescent substrate.[2]
- Stripping:
 - Incubate the membrane in the chosen stripping buffer (mild or stringent, as determined by optimization) for the recommended time and temperature with gentle agitation (refer to Table 2).[1][3] For stringent stripping, perform this step in a fume hood due to the presence of β -mercaptoethanol.[3]
- Post-Stripping Washes:
 - Wash the membrane extensively with wash buffer to remove all traces of the stripping buffer.[2][3] This is particularly crucial after using a stringent buffer to remove residual β -mercaptoethanol, which can inactivate antibodies.[2]
- Verification of Stripping (Optional but Recommended):

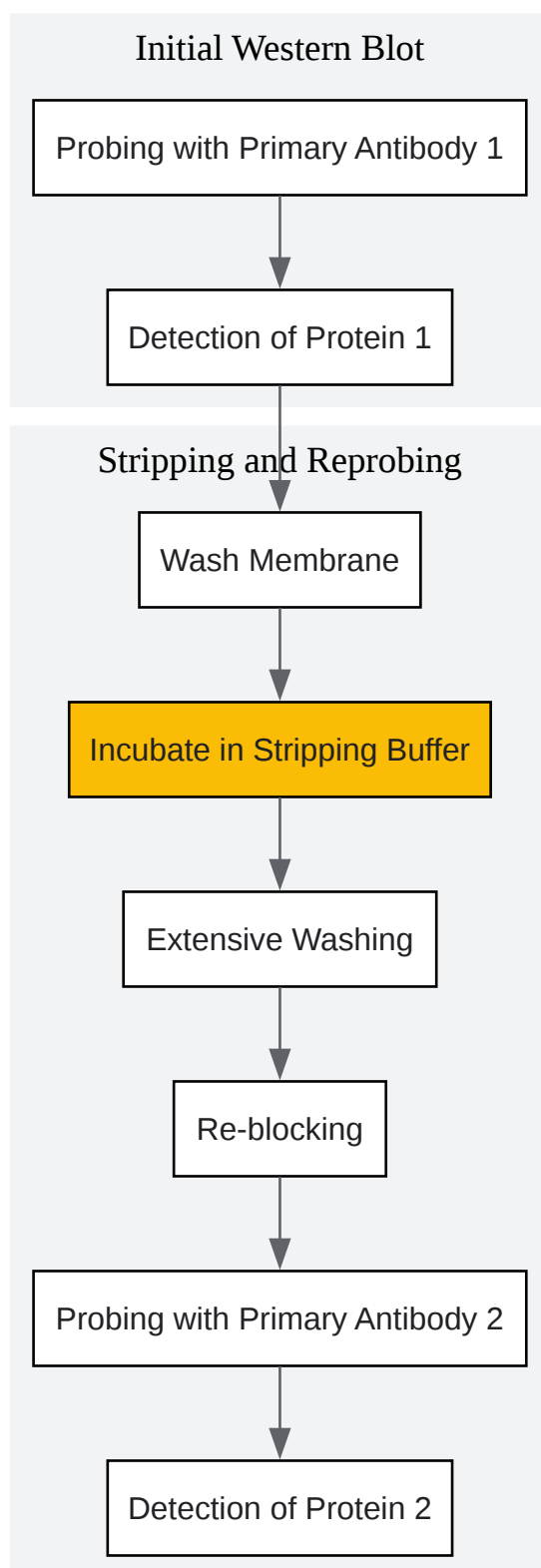
- To confirm the complete removal of the primary and secondary antibodies, incubate the stripped membrane with only the secondary antibody followed by the chemiluminescent substrate.[\[10\]](#) If no signal is detected, the stripping was successful.
- Re-blocking:
 - Incubate the stripped membrane in blocking buffer for at least 1 hour at room temperature to prevent non-specific binding in the subsequent probing steps.[\[10\]](#)
- Reprobing:
 - Proceed with the antibody incubation and detection steps as outlined in Protocol 1 (steps 5 and 6), using a new primary antibody to detect the second protein of interest.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow of a standard Western blot analysis.



[Click to download full resolution via product page](#)

Caption: Process of stripping and reprobing a Western blot membrane.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. cytivalifesciences.com](https://www.cytivalifesciences.com) [cytivalifesciences.com]
- [2. Western blot stripping: Techniques and advantages | Abcam](#) [abcam.com]
- [3. Stripping and Reprobing Western Blots | Thermo Fisher Scientific - US](#) [thermofisher.com]
- [4. info.gbiosciences.com](https://www.info.gbiosciences.com) [info.gbiosciences.com]
- [5. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [6. bio-rad.com](https://www.bio-rad.com) [bio-rad.com]
- [7. bitesizebio.com](https://www.bitesizebio.com) [bitesizebio.com]
- [8. Western Blot Procedure | Cell Signaling Technology](#) [cellsignal.com]
- [9. youtube.com](https://www.youtube.com) [youtube.com]
- [10. documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Western Blot Membrane Stripping and Reprobing]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14563411/docs#application-notes-and-protocols-for-western-blot-membrane-stripping-and-reprobing\]](https://www.benchchem.com/product/b14563411/docs#application-notes-and-protocols-for-western-blot-membrane-stripping-and-reprobing)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)